

Western blot protocol to detect H-7 target phosphorylation

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Compound of Interest

Compound Name: Protein kinase inhibitor H-7

Cat. No.: B1206091

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Detecting H-7 Target Phosphorylation Using Western Blot

Application Note and Protocol for Researchers, Scientists, and Drug Development Professionals

Introduction

H-7, also known as 1-(5-isoquinolinesulfonyl)-2-methylpiperazine, is a cell-permeable protein kinase inhibitor. It is widely used in cell biology research to investigate signaling pathways dependent on serine/threonine kinases. H-7 is recognized for its potent inhibition of Protein Kinase C (PKC) and cyclic nucleotide-dependent protein kinases. Emerging evidence also indicates that H-7 can inhibit the phosphorylation of the C-terminal domain (CTD) of RNA Polymerase II (RNAP II), a mechanism that may be independent of its effects on PKC. This application note provides a detailed protocol for utilizing Western blotting to detect and quantify the phosphorylation status of key H-7 targets, offering a robust method for studying its mechanism of action and identifying its downstream effects.

Data Presentation: H-7 Kinase Inhibition Profile

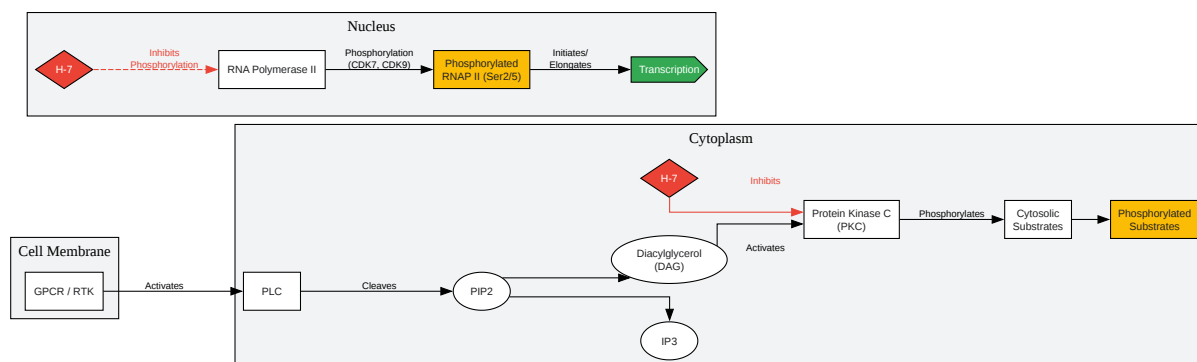
The inhibitory activity of H-7 has been characterized against a panel of protein kinases. The half-maximal inhibitory concentration (IC₅₀) and inhibition constant (K_i) are key parameters to

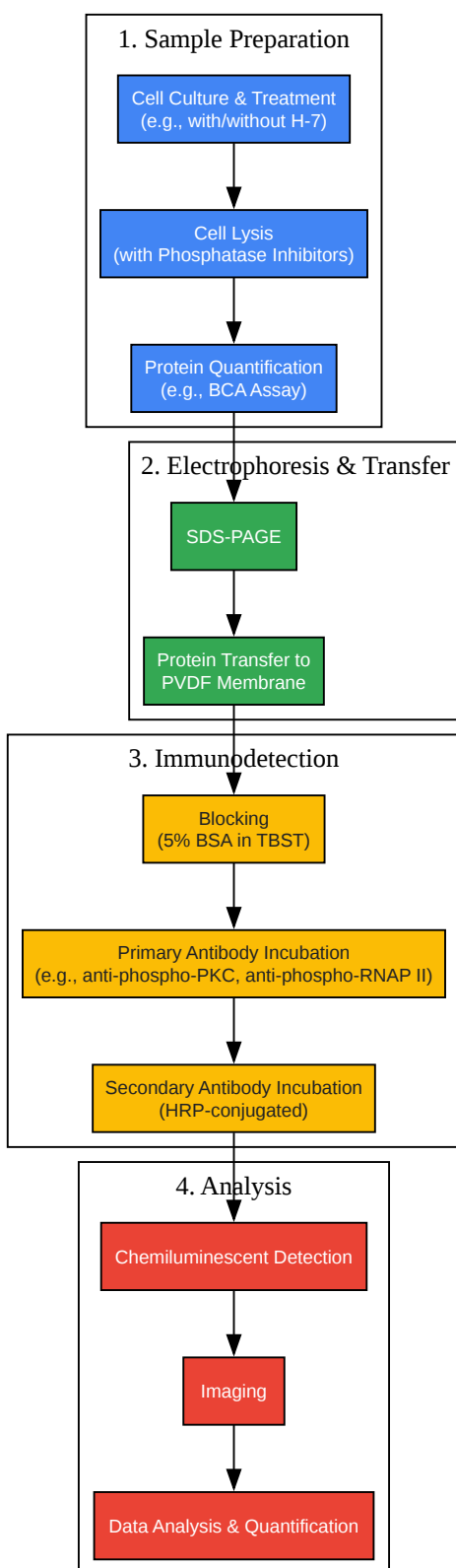
quantify the potency of an inhibitor. Below is a summary of the inhibitory activity of H-7 against some of its primary targets.

Kinase Target	IC50 / Ki	Reference
Protein Kinase C (PKC)	Ki: 6 μ M	[1]
cAMP-dependent Protein Kinase (PKA)	Ki: 3 μ M	[1]
cGMP-dependent Protein Kinase (PKG)	Ki: 5.8 μ M	[1]
Myosin Light Chain Kinase (MLCK)	Ki: 97 μ M	[1]

Signaling Pathways and Experimental Workflow

To visualize the mechanism of H-7 action and the experimental approach to verify it, the following diagrams are provided.





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References

- 1. A guide to picking the most selective kinase inhibitor tool compounds for pharmacological validation of drug targets - PMC [pmc.ncbi.nlm.nih.gov]
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